

# Safe Disposal Protocol for 4-tert-Butylphenoxyacetyl Chloride

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## Compound of Interest

Compound Name: 4-tert-Butylphenoxyacetyl chloride

Cat. No.: B1297758

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This document provides comprehensive guidance on the proper disposal procedures for **4-tert-Butylphenoxyacetyl chloride**, designed for laboratory professionals. The following protocols emphasize safety and compliance with standard chemical handling practices.

## Immediate Safety and Hazard Information

**4-tert-Butylphenoxyacetyl chloride** is a corrosive liquid that causes severe skin burns and eye damage.<sup>[1][2]</sup> It is highly reactive and reacts with water, often violently.<sup>[3][4]</sup> The vapor is pungent and can cause respiratory irritation.<sup>[1][2]</sup> All handling and disposal procedures must be conducted in a well-ventilated chemical fume hood while wearing appropriate Personal Protective Equipment (PPE).

Required Personal Protective Equipment (PPE):

- Eye Protection: Chemical safety goggles and a face shield.
- Hand Protection: Chemical-resistant gloves (e.g., nitrile or neoprene).
- Body Protection: A flame-retardant lab coat and closed-toe shoes.
- Respiratory Protection: Use in a fume hood is mandatory. If exposure limits may be exceeded, a NIOSH/MSHA approved respirator may be necessary.<sup>[1]</sup>

## Properties and Hazard Summary

The following table summarizes the key physical, chemical, and hazard data for **4-tert-Butylphenoxyacetyl chloride**.

Property	Value	Reference
Molecular Formula	C <sub>12</sub> H <sub>15</sub> ClO <sub>2</sub>	[2][3]
Molecular Weight	226.71 g/mol	[2]
CAS Number	90734-55-7	[1][3][5]
Appearance	Colorless Liquid	[1][2]
Odor	Pungent	[1][2]
Boiling Point	130 - 132 °C (266 - 269.6 °F)	[1]
Primary Hazards	GHS05: Corrosive	[2]
Hazard Statements	H314: Causes severe skin burns and eye damage	[2]
Signal Word	Danger	[2]

## Experimental Protocol: Neutralization and Disposal

Acyl chlorides must be neutralized before disposal.[6] This procedure converts the reactive **4-tert-Butylphenoxyacetyl chloride** into less hazardous compounds (a carboxylate salt and an alcohol) through a controlled reaction (hydrolysis/neutralization).

### Objective:

To safely neutralize small quantities of **4-tert-Butylphenoxyacetyl chloride** for subsequent disposal as hazardous waste.

### Materials:

- **4-tert-Butylphenoxyacetyl chloride** waste
- Sodium Bicarbonate (NaHCO<sub>3</sub>) or Sodium Hydroxide (NaOH), 5-10% aqueous solution
- Isopropanol or Ethanol (optional, as a co-solvent)

- Large beaker (at least 10x the volume of the chloride waste)
- Stir plate and magnetic stir bar
- Ice bath
- pH paper or pH meter
- Appropriate hazardous waste container

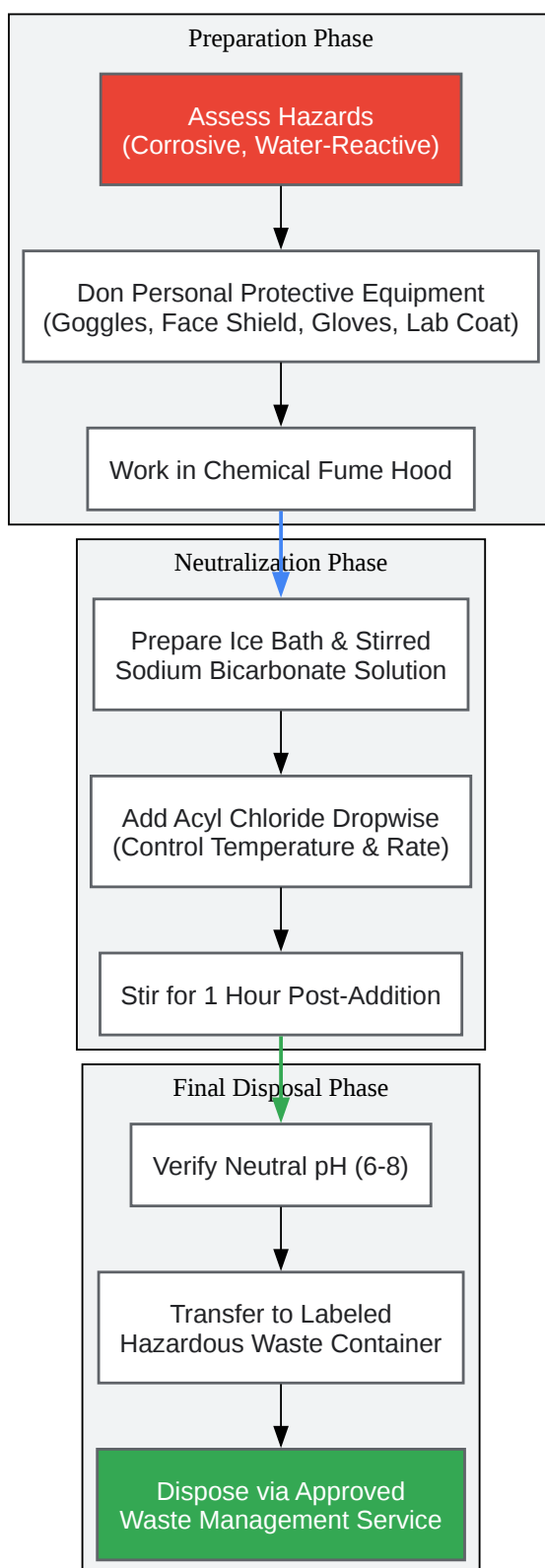
## Procedure:

- Preparation:
  - Perform the entire procedure within a certified chemical fume hood.
  - Place a large beaker containing a magnetic stir bar on a stir plate inside an ice bath for temperature control.[6]
  - Pour a 5-10% aqueous solution of sodium bicarbonate into the beaker. The volume should be sufficient to neutralize the acyl chloride and the resulting HCl (a 10-fold excess is recommended).
- Neutralization:
  - Begin stirring the sodium bicarbonate solution at a moderate speed.
  - Using a pipette or dropping funnel, add the **4-tert-Butylphenoxyacetyl chloride** waste to the stirred basic solution very slowly and dropwise.[6] The reaction is exothermic and will release gas (CO<sub>2</sub> if using bicarbonate); rapid addition can cause violent splashing and boiling.[4][6]
  - Maintain the temperature of the reaction mixture below 25°C using the ice bath.[6]
  - After the addition is complete, allow the mixture to stir for at least one hour to ensure the reaction is complete.
- Verification:

- Cease stirring and check the pH of the aqueous solution using pH paper or a calibrated pH meter.
- The final pH should be between 6 and 8. If the solution is still acidic, slowly add more sodium bicarbonate solution until the pH is neutral.
- Final Disposal:
  - The neutralized solution contains 4-tert-butylphenoxyacetic acid sodium salt and sodium chloride.
  - Transfer the final, neutralized solution to a properly labeled hazardous waste container.
  - Dispose of the container through your institution's approved waste disposal plant or service.<sup>[1][2][7]</sup> Do not pour down the drain.<sup>[2]</sup>

## Disposal Workflow Visualization

The following diagram illustrates the logical workflow for the safe disposal of **4-tert-Butylphenoxyacetyl chloride**.



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Caption: Disposal workflow for **4-tert-Butylphenoxyacetyl chloride**.

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